

# Technical Guide: Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate

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## Compound of Interest

**Compound Name:** *Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate*

**Cat. No.:** B1298458

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## Introduction

**Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate** is a heterocyclic compound belonging to the benzofuran class. Substituted benzofurans are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and potential applications as fluorescent sensors, antioxidants, and agricultural chemicals.[1][2] This technical guide provides an in-depth overview of **Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate**, including its chemical properties, a detailed synthesis protocol, and crystallographic data.

CAS Number: 330555-71-0[1]

## Physicochemical Properties

A summary of the key physicochemical properties for **Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate** is presented below.

Property	Value	Reference
Molecular Formula	$C_{11}H_{10}BrNO_3$	<a href="#">[2]</a>
Molecular Weight	284.11 g/mol	<a href="#">[2]</a>
Melting Point	154–156 °C	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[2]</a>

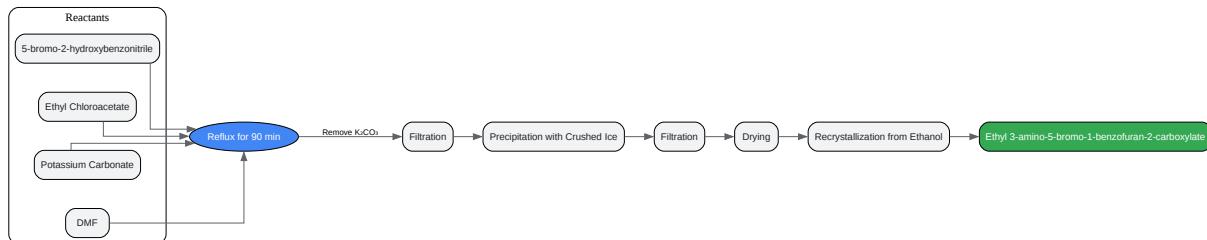
## Synthesis Protocol

The synthesis of **Ethyl 3-amino-5-bromo-1-benzofuran-2-carboxylate** can be achieved through the reaction of 5-bromo-2-hydroxybenzonitrile with ethyl chloroacetate in the presence of potassium carbonate.[\[2\]](#)

## Experimental Procedure

- A mixture of 5-bromo-2-hydroxybenzonitrile (1.98 g, 0.01 mol), ethyl chloroacetate (1 ml, 0.01 mol), and potassium carbonate (2.76 g, 0.02 mol) in 5 ml of dimethylformamide (DMF) is prepared.
- The mixture is refluxed for 90 minutes.
- After reflux, the potassium carbonate is removed by filtration.
- Crushed ice is added to the filtrate with constant stirring, leading to the precipitation of the solid product.
- The solid is separated by filtration, dried, and then recrystallized from ethanol.
- The final product is obtained with a yield of 87% (0.247 g).[\[2\]](#)

## Synthesis Workflow

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